

Application Notes and Protocols for the Analytical Detection of Methoxpropamine Metabolites

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: 2504100-71-2

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Introduction

Methoxpropamine (MXPr) is a dissociative new psychoactive substance (NPS) of the arylcyclohexylamine class, structurally related to ketamine and methoxetamine (MXE). As an emerging substance of abuse, robust and reliable analytical methods are crucial for its detection in biological matrices to support clinical and forensic toxicology, as well as drug development research. This document provides detailed application notes and protocols for the detection and characterization of **methoxpropamine** and its primary metabolites using advanced analytical techniques.

Metabolic Pathways of Methoxpropamine

Understanding the metabolic fate of **methoxpropamine** is fundamental for selecting appropriate analytical targets and extending the detection window. In vivo and in vitro studies have elucidated several key metabolic pathways.^{[1][2]} The primary metabolic transformations

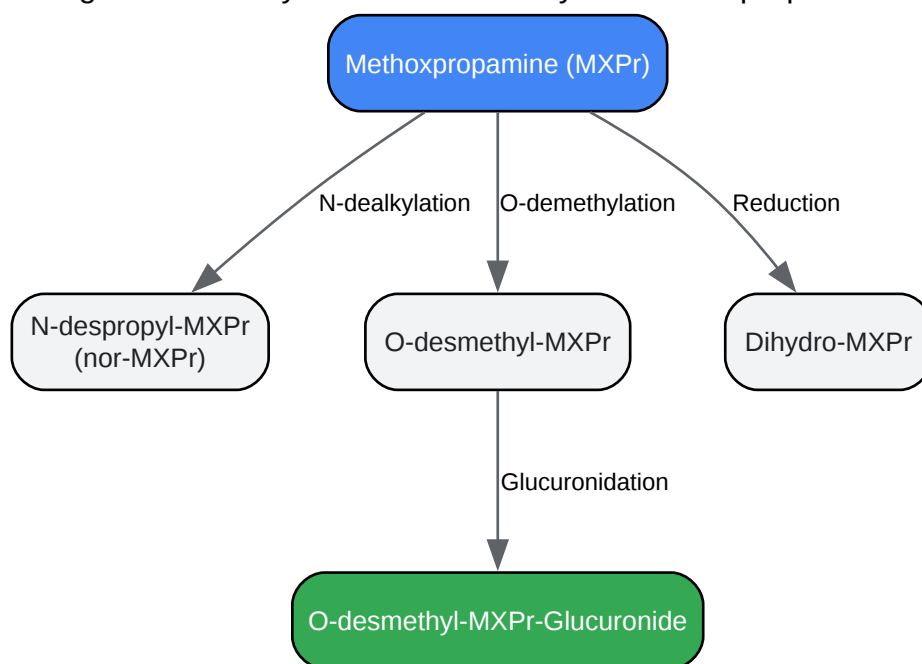
include N-dealkylation, O-demethylation, and reduction of the cyclohexanone ring. These phase I metabolites can subsequently undergo phase II metabolism, primarily through glucuronidation.

The major identified metabolites of **methoxpropamine** are:

- **N-despropylmethoxpropamine** (nor-MXPr): Formed via the removal of the propyl group from the amine.
- **O-desmethylnmethoxpropamine**: Results from the demethylation of the methoxy group on the phenyl ring.
- **Dihydromethoxpropamine**: Formed by the reduction of the cyclohexanone keto group to a hydroxyl group.
- **Glucuronide conjugates**: Phase I metabolites, particularly O-desmethyl-MXPr, can be conjugated with glucuronic acid to increase their water solubility and facilitate excretion.[3]

Below is a diagram illustrating the primary metabolic pathways of **methoxpropamine**.

Figure 1: Primary Metabolic Pathways of Methoxpropamine



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Caption: Primary metabolic pathways of **Methoxpropamine**.

Analytical Methods and Protocols

The detection of **methoxpropamine** and its metabolites is primarily achieved through liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS), with gas chromatography-mass spectrometry (GC-MS) being a viable alternative, especially with derivatization.

I. Ultra-High-Performance Liquid Chromatography-Quadrupole Time-of-Flight High-Resolution Mass Spectrometry (UHPLC-QTOF-HRMS)

This is the method of choice for the simultaneous detection of **methoxpropamine** and its phase I and II metabolites in biological fluids.

A. Sample Preparation

A simple "dilute and shoot" method is often sufficient for urine and plasma samples, minimizing sample preparation time and potential analyte loss.

- Protocol for Urine and Plasma:[3][4]
 - To 50 µL of urine or plasma, add 2.5 µL of an internal standard solution (e.g., ketamine-d4 at a final concentration of 50 ng/mL).
 - Add 150 µL of a cold acetonitrile/methanol (95:5, v/v) mixture to precipitate proteins.
 - Vortex vigorously for 5 minutes.
 - For plasma samples, incubate at -20°C for 15 minutes to enhance protein precipitation.[5]
 - Centrifuge at 13,000 x g for 5 minutes.
 - Transfer the supernatant to an autosampler vial.
 - Inject 5 µL of the supernatant into the UHPLC system.

- Protocol for Hair:[6]
 - Wash approximately 25 mg of hair twice with methanol and twice with diethyl ether to remove external contamination.[7]
 - Cut the washed and dried hair into small segments (1-3 mm).
 - Place the hair segments in a 2 mL tube with two porcelain beads and pulverize using a bead mill (e.g., 2 cycles at 20 Hz for 3 minutes).
 - Add 1 mL of an extraction solvent (e.g., methanol/acetonitrile 50:50, v/v, with 0.2% formic acid).
 - Sonicate for 5 minutes.
 - Centrifuge at 8,000 rpm for 5 minutes.
 - Transfer 0.5 mL of the supernatant and dilute with 0.5 mL of water.
 - Filter through a 0.22 μ m filter before injection.

B. Chromatographic Conditions[4]

- UHPLC System: SCIEX ExionLC™ AC system or equivalent.
- Column: Phenomenex Kinetex C18 (100 x 2.1 mm, 1.7 μ m) or equivalent.
- Column Temperature: 45°C.
- Mobile Phase A: Water with 0.01% formic acid.
- Mobile Phase B: Acetonitrile with 0.01% formic acid.
- Flow Rate: 0.5 mL/min.
- Gradient:
 - 0-0.5 min: 5% B

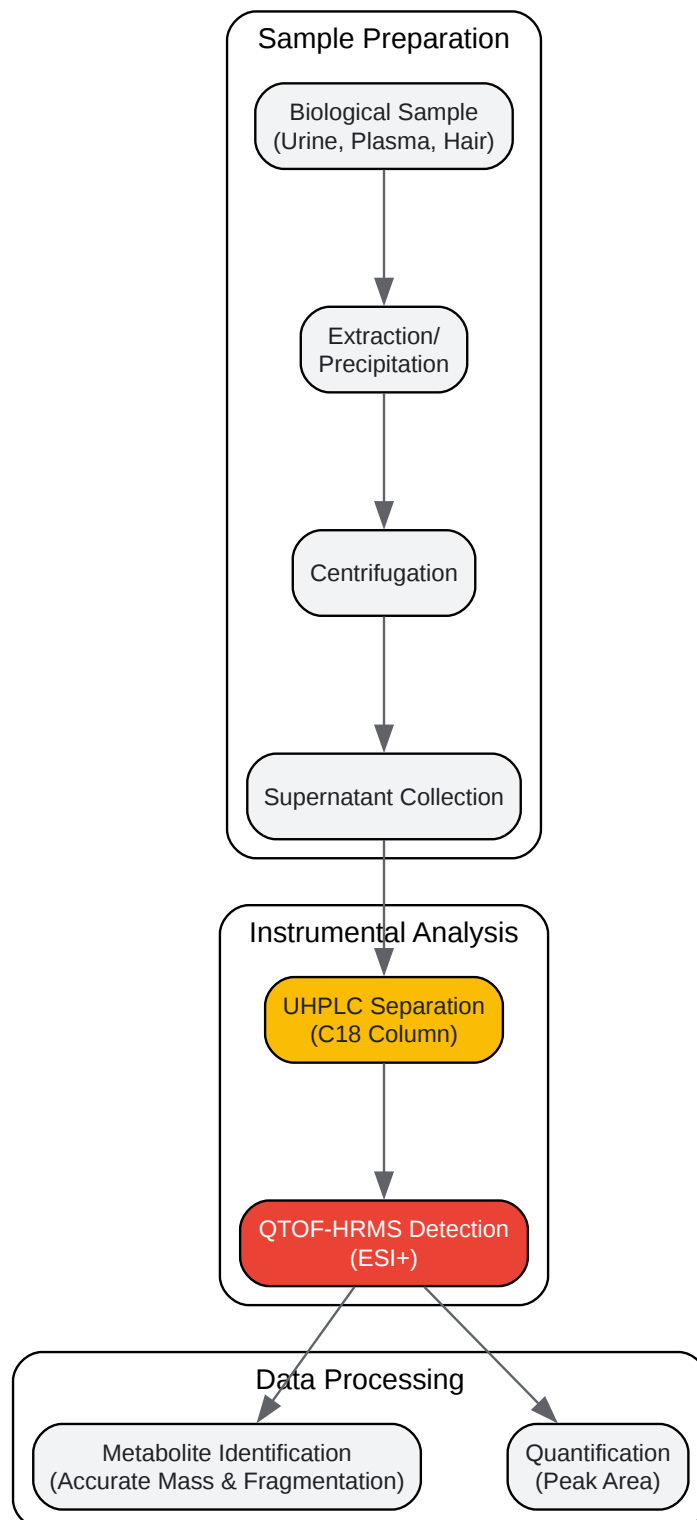
- 0.5-7.5 min: 5% to 95% B
- 7.5-8.0 min: 95% B
- 8.0-8.1 min: 95% to 5% B
- 8.1-10.0 min: 5% B
- Injection Volume: 5 μ L.

C. Mass Spectrometry Conditions^[5]

- Mass Spectrometer: SCIEX X500R QTOF or equivalent.
- Ion Source: Turbo VTM Ion Source with positive-ion electrospray ionization (ESI+).
- Acquisition Mode: High-resolution full scan followed by a SWATHTM (Sequential Window Acquisition of all THeoretical fragment-ion spectra) acquisition protocol for simultaneous quantification and confirmation. Alternatively, a data-dependent acquisition (DDA) can be used.
- Key Parameters (example):
 - IonSpray Voltage: 5500 V
 - Source Temperature: 500°C
 - Curtain Gas: 30 psi
 - Ion Source Gas 1: 55 psi
 - Ion Source Gas 2: 55 psi
 - Collision Energy: Optimized for each analyte.

The following diagram illustrates the UHPLC-QTOF-HRMS workflow.

Figure 2: UHPLC-QTOF-HRMS Workflow for Methoxpropamine Metabolite Analysis

[Click to download full resolution via product page](#)Caption: UHPLC-QTOF-HRMS workflow for **Methoxpropamine** analysis.

II. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be employed for the detection of **methoxpropamine** and its phase I metabolites. However, due to the polarity of the metabolites, derivatization is required to improve their volatility and chromatographic behavior.

A. Sample Preparation and Derivatization[8][9]

- Extraction: Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes from the biological matrix.
- Drying: Evaporate the extract to complete dryness under a gentle stream of nitrogen. It is crucial to remove all water as it interferes with the derivatization reagents.
- Derivatization (Two-step):
 - Methoximation: Add 10 μ L of a 40 mg/mL solution of methoxyamine hydrochloride in pyridine. Incubate at 30°C for 90 minutes. This step is crucial for metabolites containing keto groups to prevent tautomerization.[10]
 - Silylation: Add 90 μ L of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with 1% trimethylchlorosilane (TMCS). Incubate at 37°C for 30 minutes. This step derivatizes hydroxyl, carboxyl, and amine groups.[9]

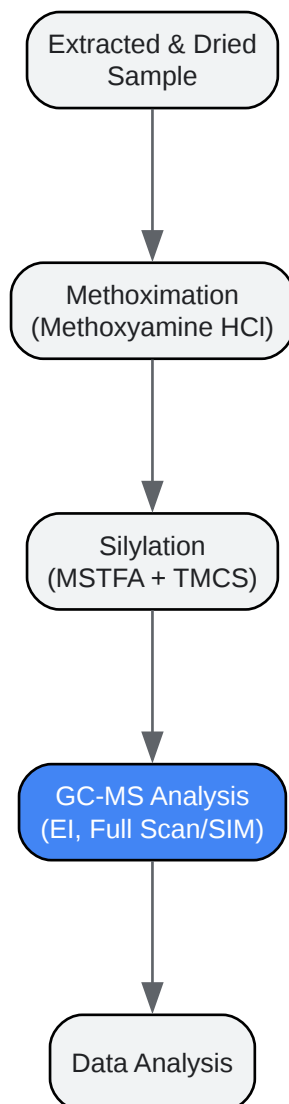
B. GC-MS Conditions (General)

- GC System: Agilent 7890B or equivalent.
- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Inlet Temperature: 250°C.
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.

- Ramp to 280°C at 10°C/min.
- Hold at 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS System: Agilent 5977A or equivalent.
- Ion Source: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Acquisition Mode: Full scan (m/z 50-550) for identification and selected ion monitoring (SIM) for quantification.

The following diagram illustrates the GC-MS with derivatization workflow.

Figure 3: GC-MS Workflow with Derivatization



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Caption: GC-MS with derivatization workflow.

Quantitative Data

While comprehensive validated quantitative data for all **methoxpropamine** metabolites across various matrices are still emerging in the literature, the presented LC-HRMS methods are capable of quantification. For quantitative analysis, it is essential to construct a calibration curve using certified reference materials for **methoxpropamine** and its metabolites. In the absence of commercially available standards for all metabolites, a semi-quantitative approach

using the parent compound's calibration curve can be employed, though this should be noted as an estimation.

A study on a broad panel of new psychoactive substances, though not specific to **methoxpropamine**, reported limits of detection (LOD) and quantification (LOQ) in the range of 0.01-1.5 ng/mL and 0.05-5 ng/mL, respectively, in urine using a "dilute and shoot" LC-MS/MS method.^[11] Another study on various drugs in hair reported LODs ranging from 0.05-0.5 pg/mg.^[12] These values can serve as a general reference for expected sensitivity. For accurate quantification, method validation should be performed according to established guidelines, assessing parameters such as linearity, LOD, LOQ, precision, accuracy, recovery, and matrix effects.^{[13][14]}

Table 1: Example Quantitative Parameters for Psychoactive Substances in Biological Matrices (for reference)

Analyte Class	Matrix	Method	LOD Range	LOQ Range	Recovery Range	Reference
NPS Panel	Urine	LC-MS/MS	0.01-1.5 ng/mL	0.05-5 ng/mL	Not Specified	^[11]
Drugs of Abuse	Hair	LC-MS/MS	0.05-0.5 pg/mg	Not Specified	Not Specified	^[12]

Note: This table provides a general reference for the expected performance of similar analytical methods. Specific validation for **methoxpropamine** and its metabolites is required.

Conclusion

The analytical methods detailed in these application notes provide a robust framework for the detection and characterization of **methoxpropamine** and its metabolites in various biological matrices. The UHPLC-QTOF-HRMS method offers high sensitivity and specificity for both qualitative and quantitative analysis of parent drug and metabolites. GC-MS with derivatization serves as a reliable alternative for the analysis of phase I metabolites. As **methoxpropamine** is a relatively new substance, the development and validation of fully quantitative methods for all major metabolites will be a critical step for future research and forensic applications.

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References

- [1. interclinical.com.au](https://interclinical.com.au) [interclinical.com.au]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. sfera.unife.it](https://sfera.unife.it) [sfera.unife.it]
- [5. sfera.unife.it](https://sfera.unife.it) [sfera.unife.it]
- [6. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [7. analyticalscience.wiley.com](https://analyticalscience.wiley.com) [analyticalscience.wiley.com]
- [8. Matrix Effects in GC–MS Profiling of Common Metabolites after Trimethylsilyl Derivatization | MDPI](#) [mdpi.com]
- [9. uoguelph.ca](https://uoguelph.ca) [uoguelph.ca]
- [10. youtube.com](https://youtube.com) [youtube.com]
- [11. antisel.gr](https://antisel.gr) [antisel.gr]
- [12. Hair-based rapid analyses for multiple drugs in forensics and doping: application of dynamic multiple reaction monitoring with LC-MS/MS - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [13. Development and Validation of an LC-MS/MS Method for Pharmacokinetic Study of Methoxyamine in Phase I Clinical Trial - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [14. LC-MS-MS vs ELISA: Validation of a Comprehensive Urine Toxicology Screen by LC-MS-MS and a Comparison of 100 Forensic Specimens - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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